# Technical Guide: Spectroscopic Characterization of 4-Methoxy-2-(piperidin-1-ylmethyl)phenol

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Methoxy-2-(piperidin-1-ylmethyl)phenol* |
| *Cat. No.:* | *B5793596* |

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## Compound Identity & Structural Context

- IUPAC Name: **4-Methoxy-2-(piperidin-1-ylmethyl)phenol**[1]
- CAS Number: 23562-83-6[1]
- Molecular Formula:

  [1]
- Molecular Weight: 221.30 g/mol
- Structural Class: Phenolic Mannich Base (Aminomethylated Phenol)

## Structural Significance

The molecule features a para-methoxyphenol (MEHQ) core substituted at the ortho position with a piperidinyl-methyl moiety. This substitution pattern creates a critical intramolecular hydrogen bond between the phenolic hydroxyl proton and the piperidine nitrogen. This interaction significantly influences the proton NMR chemical shift of the hydroxyl group and the

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oxidative stability of the molecule, making it a model substrate for Hydrogen Atom Transfer (HAT) studies [1].

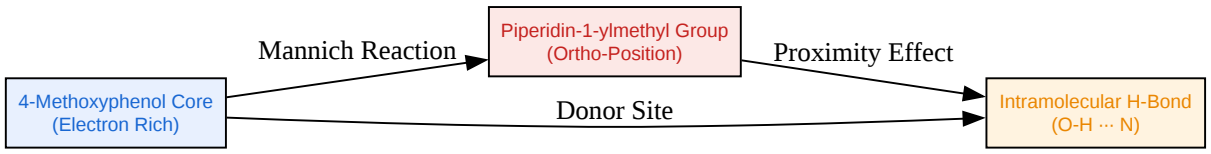



Figure 1: Structural logic and intramolecular interactions.

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# Synthesis & Sample Preparation

To ensure spectroscopic data integrity, the compound is typically synthesized via a classical Mannich condensation. Impurities such as bis-substituted products (2,6-bis(piperidin-1-ylmethyl)-4-methoxyphenol) or residual formaldehyde must be ruled out prior to analysis.

## Synthesis Pathway

## Sample Preparation for NMR

- Solvent: Chloroform-d (

  ) is the standard solvent. It minimizes exchange of the phenolic proton, allowing observation of the intramolecular H-bond.

- Concentration: ~10-15 mg in 0.6 mL solvent.

- Reference: TMS (

  0.00 ppm) or residual

  (

  7.26 ppm).

# Spectroscopic Data Analysis

## A. Nuclear Magnetic Resonance ( H NMR)

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The

H NMR spectrum is characterized by the asymmetry introduced by the ortho-substitution. The phenolic proton is a diagnostic handle for the purity and the state of the intramolecular hydrogen bond.

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| Proton Assignment | Chemical Shift ( , ppm) | Multiplicity | Integration | Coupling ( , Hz) | Structural Insight |
|---|---|---|---|---|---|
| Ar-OH | 10.00 - 10.50 | Broad Singlet | 1H | - | Deshielded due to intramolecular H-bond to N [1]. |
| Ar-H (C3) | 6.55 - 6.60 | Doublet (d) | 1H | | Meta-coupling to H5. Positioned between OMe and . |
| Ar-H (C5) | 6.70 - 6.75 | Doublet of Doublets (dd) | 1H | | Ortho-coupling to H6, meta to H3. |
| Ar-H (C6) | 6.80 - 6.85 | Doublet (d) | 1H | | Ortho-coupling to H5. Positioned ortho to OH. |
| Ar-O-CH | 3.73 - 3.75 | Singlet (s) | 3H | - | Characteristic methoxy resonance. |
| Ar-CH -N | 3.65 - 3.70 | Singlet (s) | 2H | - | Benzylic methylene bridge. Sharp singlet confirms no |

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| | | | | | |
|---|---|---|---|---|---|
| | | | | | coupling to N-H. |
| Pip-N-CH | 2.45 - 2.55 | Broad Multiplet | 4H | - | -protons of piperidine ring. |
| Pip-CH | 1.55 - 1.65 | Multiplet | 4H | - | -protons of piperidine ring. |
| Pip-CH | 1.45 - 1.50 | Multiplet | 2H | - | -protons of piperidine ring. |

> Note: The chemical shift of the OH proton is concentration and solvent-dependent. In DMSO-

, the H-bond may be disrupted, shifting the peak upfield or broadening it further.

## B. Carbon-13 NMR ( C NMR)

The

C spectrum confirms the 1,2,4-trisubstituted aromatic core and the aliphatic piperidine chain.

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| Carbon Type | Chemical Shift ( , ppm) | Assignment |
|---|---|---|
| Aromatic C-O (OH) | 152.0 - 153.0 | C-1 (Ipso to OH) |
| Aromatic C-O (OMe) | 152.5 - 153.5 | C-4 (Ipso to OMe) |
| Aromatic C-N | 121.0 - 123.0 | C-2 (Ipso to Mannich base) |
| Aromatic CH | 115.0 - 116.0 | C-6 (Ortho to OH) |
| Aromatic CH | 114.0 - 115.0 | C-3 (Ortho to OMe) |
| Aromatic CH | 111.0 - 112.0 | C-5 (Meta to OH) |
| Benzylic CH | 62.0 - 63.0 | Ar-CH -N |
| Methoxy CH | 55.5 - 56.0 | O-CH |
| Piperidine -C | 53.5 - 54.5 | N-CH (Ring) |
| Piperidine -C | 25.5 - 26.5 | CH (Ring) |
| Piperidine -C | 23.5 - 24.5 | CH (Ring tip) |

## C. Infrared Spectroscopy (FT-IR)

IR analysis is useful for confirming the phenol functionality and the absence of carbonyl impurities (from unreacted formaldehyde or oxidation).

- 3200 – 3450 cm

  : O-H stretching (Broad). The band may be weaker or shifted due to the intramolecular hydrogen bond.

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- 2930 – 2850 cm

  : C-H stretching (Aliphatic, Piperidine/Methoxy).

- 2800 – 2700 cm

  : Bohlmann bands (C-H stretching adjacent to Nitrogen lone pair), indicative of the tertiary amine.

- 1590, 1500 cm

  : Aromatic Ring C=C skeletal vibrations.

- 1230 – 1200 cm

  : C-O stretching (Phenol and Aryl alkyl ether).

- 1030 – 1040 cm

  : C-N stretching (Aliphatic amine).

## D. Mass Spectrometry (MS)

- Ionization Mode: ESI (+) or EI (70 eV).
- Molecular Ion (

  ): m/z 221.

- Fragmentation Pattern (EI):
  - m/z 221: Molecular ion

    .

  - m/z 137: Tropylium-like ion or quinone methide species (Loss of piperidine fragment

    ). This is the characteristic "Mannich cleavage" at the benzylic position.

  - m/z 84: Piperidinium ion

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- m/z 98: Methylenepiperidinium ion

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## Experimental Validation Workflow

Use the following Graphviz diagram to visualize the logic flow for validating the synthesized compound.

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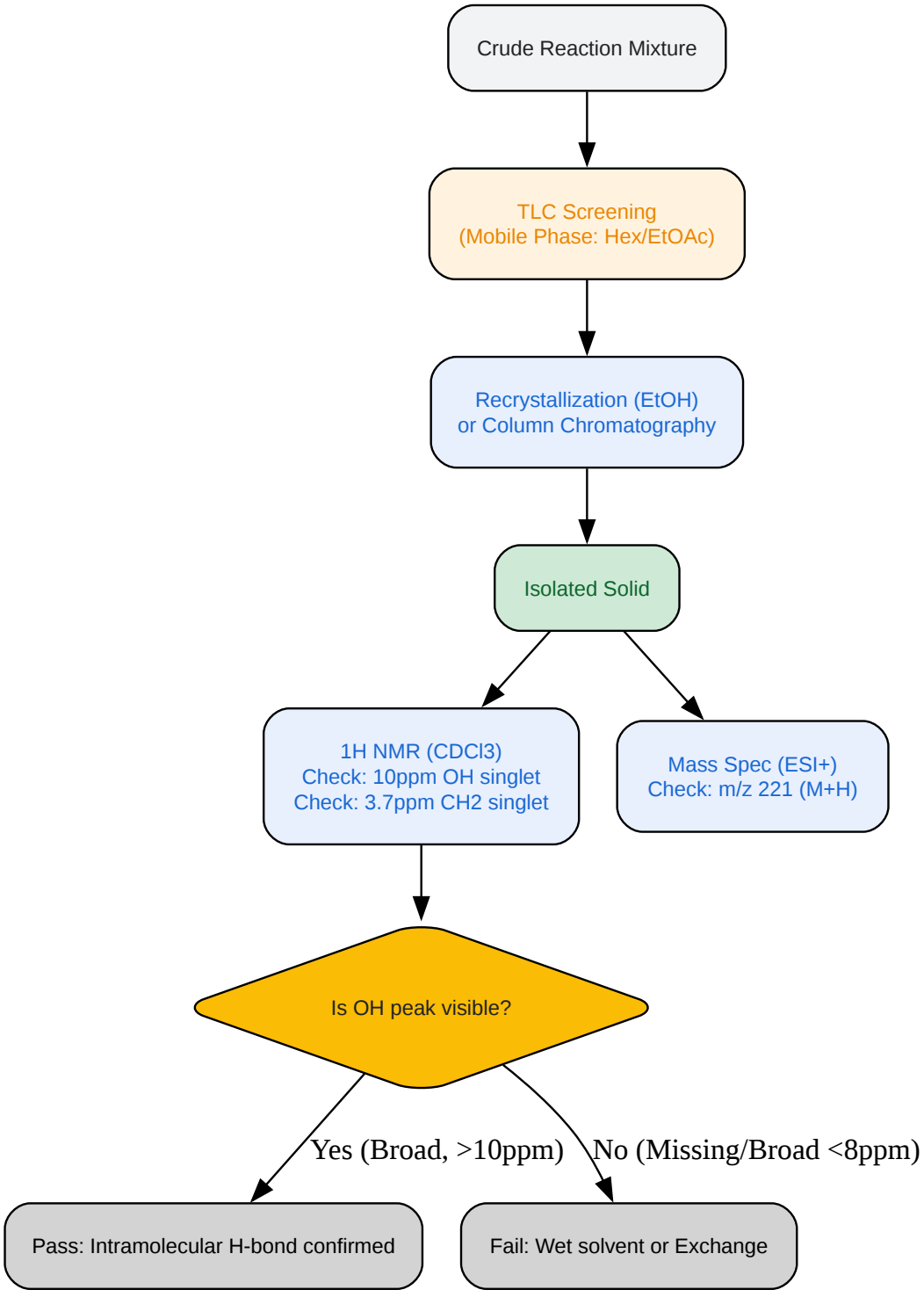



Figure 2: Analytical workflow for validating 4-Methoxy-2-(piperidin-1-ylmethyl)phenol.

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# References


- Amorati, R., et al. (2014). "Structure and Medium Effects on the Reactivity of Cumyloxyl Radicals with Intramolecular Hydrogen-Bonded Phenols." The Journal of Organic Chemistry, 79(11), 5153–5162. [Link]
- PubChem. (2025).[2] "Compound Summary: Mannich Bases of 4-Methoxyphenol." National Library of Medicine. [Link]


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# Sources


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- 2. (4-Methoxyphenyl)(piperidin-4-yl)methanone | C13H17NO2 | CID 2740588 - PubChem [pubchem.ncbi.nlm.nih.gov]
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